

# Avelumab Technical Support Center: Stability and Storage Best Practices

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## Compound of Interest

Compound Name: *Disomotide*

Cat. No.: *B1670767*

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This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability and proper storage of avelumab. Adherence to these guidelines is critical to ensure the integrity and efficacy of the antibody in experimental settings.

## Frequently Asked Questions (FAQs)

Q1: How should unopened vials of avelumab be stored?

A1: Unopened avelumab vials should be stored in a refrigerator at 2°C to 8°C (36°F to 46°F).<sup>[1]</sup><sup>[2]</sup> The vials must be kept in their original packaging to protect them from light.<sup>[1]</sup><sup>[2]</sup><sup>[3]</sup> Do not freeze the vials.

Q2: What are the recommended diluents for avelumab?

A2: Avelumab should be diluted with either 0.9% sodium chloride injection or 0.45% sodium chloride injection.

Q3: What is the stability of avelumab after dilution?

A3: The stability of diluted avelumab solution depends on the storage temperature.

- At room temperature (up to 25°C or 77°F), the diluted solution is stable for a maximum of 4 hours from the time of dilution. Some data suggests it may be stable for up to 8 hours at room temperature.

- Under refrigeration at 2°C to 8°C (36°F to 46°F), the diluted solution is stable for up to 24 hours from the time of dilution.
- It is crucial to protect the diluted solution from light.
- The diluted solution should not be frozen.

Q4: What should I do if the diluted avelumab solution appears cloudy or contains particles?

A4: Both the undiluted and diluted avelumab solutions should be a clear, colorless to slightly yellow liquid. If the solution is cloudy, discolored, or contains particulate matter, it should be discarded and not used.

Q5: Can I shake the vial or the infusion bag to mix the solution?

A5: No. To mix the diluted solution, you should gently invert the infusion bag. Shaking the solution should be avoided as it can cause foaming or shearing of the antibody.

## Troubleshooting Guide

Issue	Potential Cause	Recommended Action
Cloudiness or precipitation in the vial	Improper storage (e.g., freezing), protein aggregation.	Do not use the vial. Discard it and obtain a new one.
Particulates observed after dilution	Incompatibility with diluent, contamination, protein aggregation.	Discard the diluted solution. Prepare a fresh dilution using the recommended diluents and aseptic technique.
Discoloration of the solution	Exposure to light, oxidation, or contamination.	Do not use the solution. Avelumab should be clear and colorless to pale yellow.

## Quantitative Stability Data Summary

Storage Condition	Diluent	Concentration	Container	Stability Duration
Room Temperature (up to 25°C/77°F)	0.9% or 0.45% Sodium Chloride	Not specified	Infusion Bag	Up to 4 hours (some sources suggest up to 8 hours)
Refrigerated (2°C to 8°C/36°F to 46°F)	0.9% or 0.45% Sodium Chloride	Not specified	Infusion Bag	Up to 24 hours
Refrigerated (2°C to 8°C)	0.9% Sodium Chloride	3.2 mg/mL	Glass	96 hours

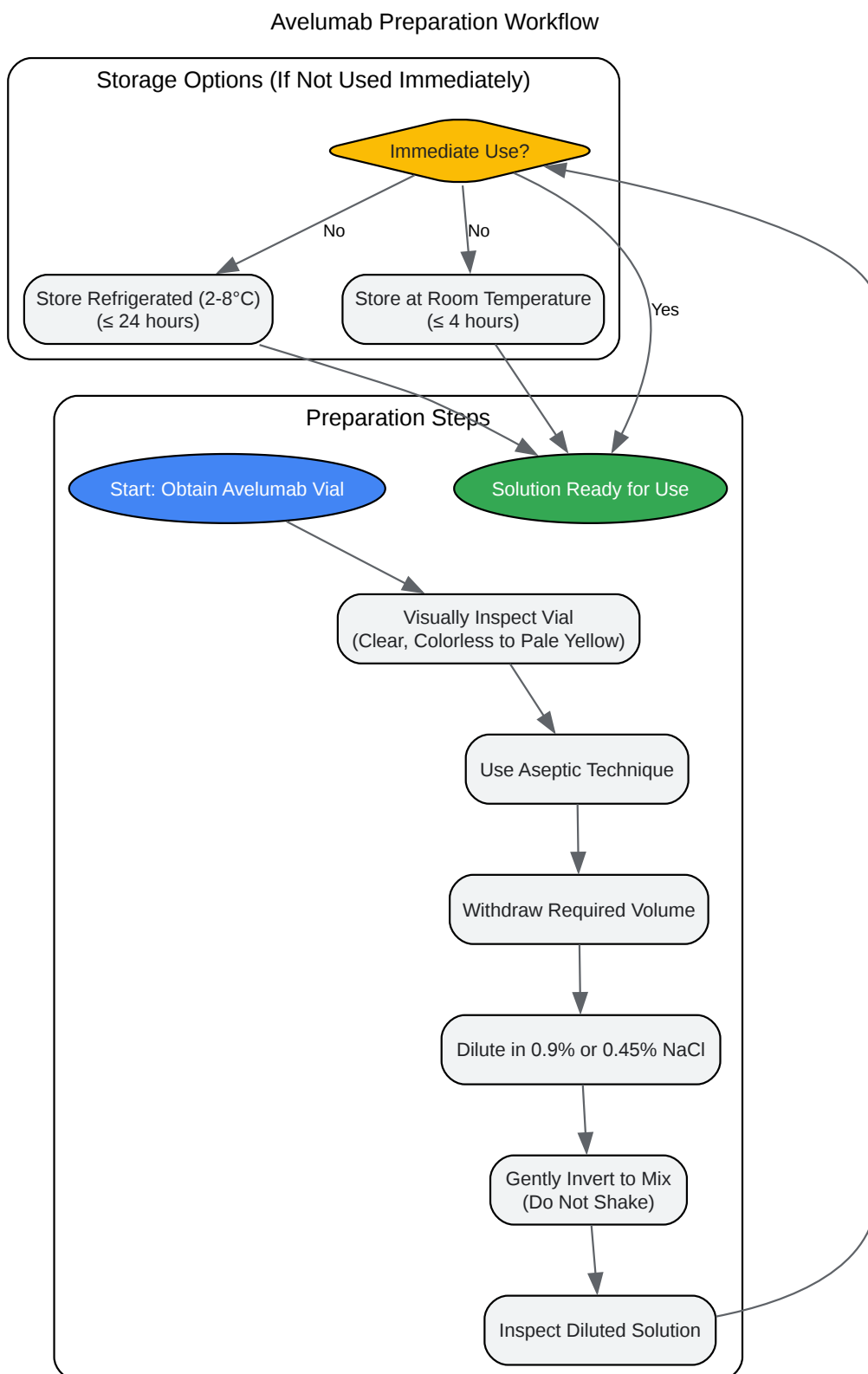
## Experimental Protocols

### Protocol for Avelumab Dilution and Preparation for In Vitro Studies

- **Visual Inspection:** Before use, visually inspect the avelumab vial for any particulate matter or discoloration. The solution should be clear and colorless to pale yellow.
- **Aseptic Technique:** Use a sterile technique for all preparation steps.
- **Dilution:**
  - Withdraw the required volume of avelumab from the vial using a sterile syringe.
  - Inject the avelumab into a sterile infusion bag containing either 0.9% or 0.45% sodium chloride injection.
- **Mixing:** Gently invert the infusion bag to mix the solution. Do not shake.
- **Final Inspection:** Inspect the diluted solution to ensure it is clear, colorless, and free of visible particles.
- **Storage:** If not used immediately, store the diluted solution according to the stability guidelines in the table above. Protect from light. If refrigerated, allow the solution to come to

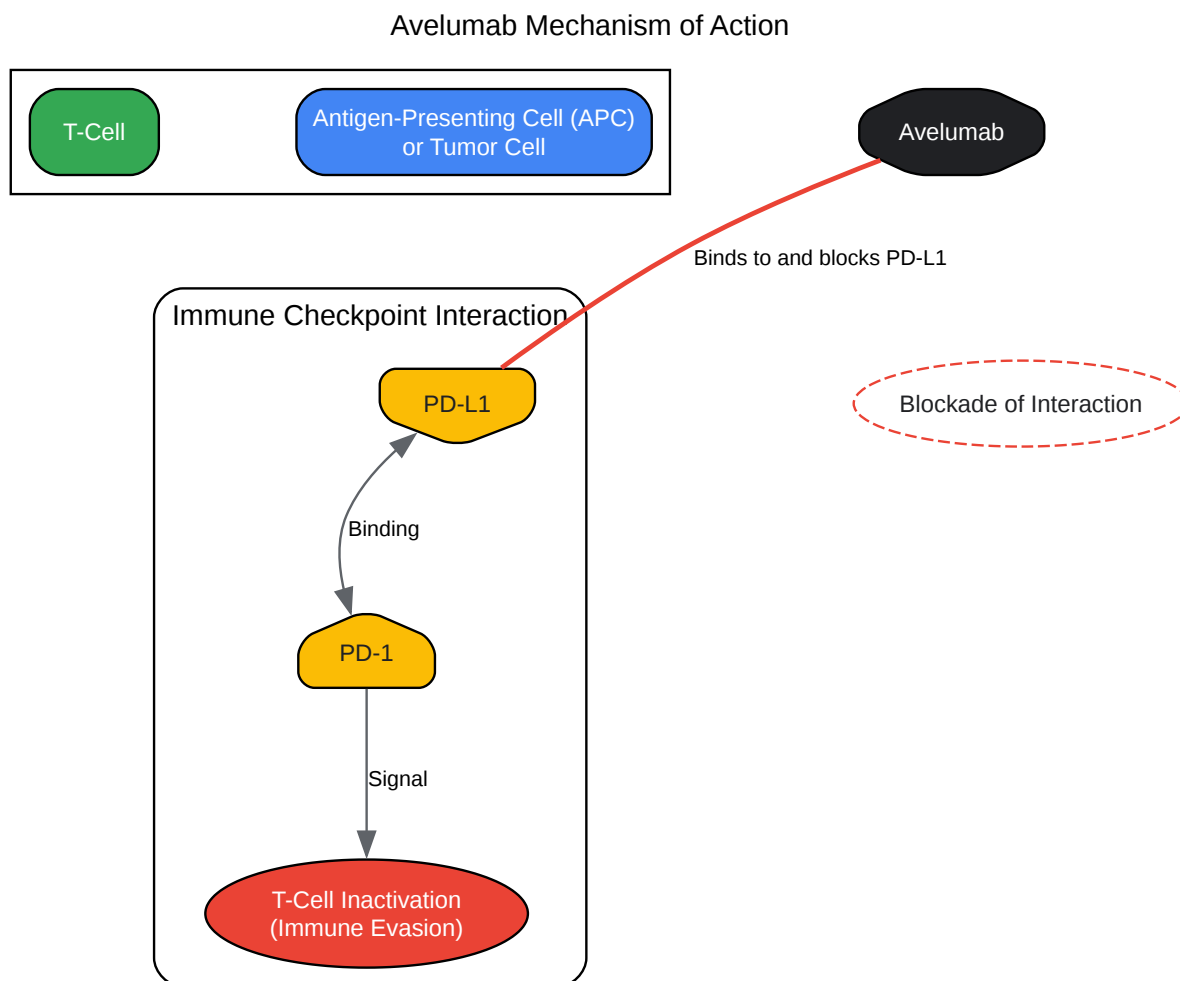
room temperature before use.

## Visualizations



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Caption: Workflow for the preparation and storage of avelumab solution.



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Caption: Avelumab blocks the interaction between PD-L1 and PD-1.

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